

Essential Safety and Logistics for Handling 3-Ethylcyclohexanol

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Compound of Interest

Compound Name: **3-Ethylcyclohexanol**

Cat. No.: **B1330227**

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This document provides comprehensive guidance for the safe handling and disposal of **3-Ethylcyclohexanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical to ensure personal safety and regulatory compliance in the laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Ethylcyclohexanol is a combustible liquid that is harmful if swallowed or inhaled and causes skin and eye irritation.[\[1\]](#)[\[2\]](#) Appropriate PPE is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are required to protect against splashes and vapors.[\[3\]](#)[\[4\]](#)
- Skin Protection:
 - Wear a chemically resistant lab coat to prevent skin exposure.[\[3\]](#)
 - Nitrile or butyl rubber gloves are recommended.[\[3\]](#) Always inspect gloves for any signs of degradation or punctures before use and practice proper glove removal techniques to avoid skin contact.[\[3\]](#)

- Respiratory Protection: Under conditions of adequate ventilation, such as within a chemical fume hood, respiratory protection is not typically required.[3] If ventilation is insufficient or if vapors are generated, a NIOSH/MSHA-approved respirator with organic vapor cartridges should be used.[3][5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Always handle **3-Ethylcyclohexanol** in a well-ventilated area, preferably inside a certified chemical fume hood.[3][5][6]
- Ensure that a safety shower and an eyewash station are readily accessible and have been tested.[3]
- Keep away from open flames, sparks, hot surfaces, and other sources of ignition as the substance is combustible.[2][5][7]
- Use explosion-proof electrical and lighting equipment.[6]
- Take precautionary measures against static discharge.

2. Handling the Chemical:

- Wear the appropriate PPE as specified above.
- Avoid direct contact with skin, eyes, and clothing.[5][6]
- Do not eat, drink, or smoke in the area where **3-Ethylcyclohexanol** is handled or stored.[8]
- Keep the container tightly sealed when not in use to minimize vapor release.[3][6][9]

3. In Case of Accidental Exposure (First Aid):

- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes.[5][8][10] Seek medical attention if skin irritation occurs or persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[8][11] Remove contact lenses if present and easy to do. [11] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing.[5] If the person feels unwell, call a poison control center or a doctor.
- Ingestion: Rinse the mouth thoroughly with water.[5][7] Do not induce vomiting. Seek immediate medical attention.[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Ethylcyclohexanol**.

Property	Value
Molecular Formula	C ₈ H ₁₆ O
Molecular Weight	128.21 g/mol [1]
Appearance	Colorless to slightly pale yellow liquid
Boiling Point	173°C
Flash Point	62°C - 68°C [5][8]
Autoignition Temperature	296°C
Relative Density	0.92
Vapor Pressure	0.2 kPa (at 30°C)
Vapor Density	3.94
Flammability Limits	Lower: 1%

Disposal Plan

Proper disposal of **3-Ethylcyclohexanol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **3-Ethylcyclohexanol** in a dedicated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Spill Management:

- In the event of a spill, collect the leaking liquid in sealable containers.[\[5\]\[8\]](#)
- Absorb any remaining liquid with an inert absorbent material, such as sand or vermiculite.[\[5\]\[8\]](#)

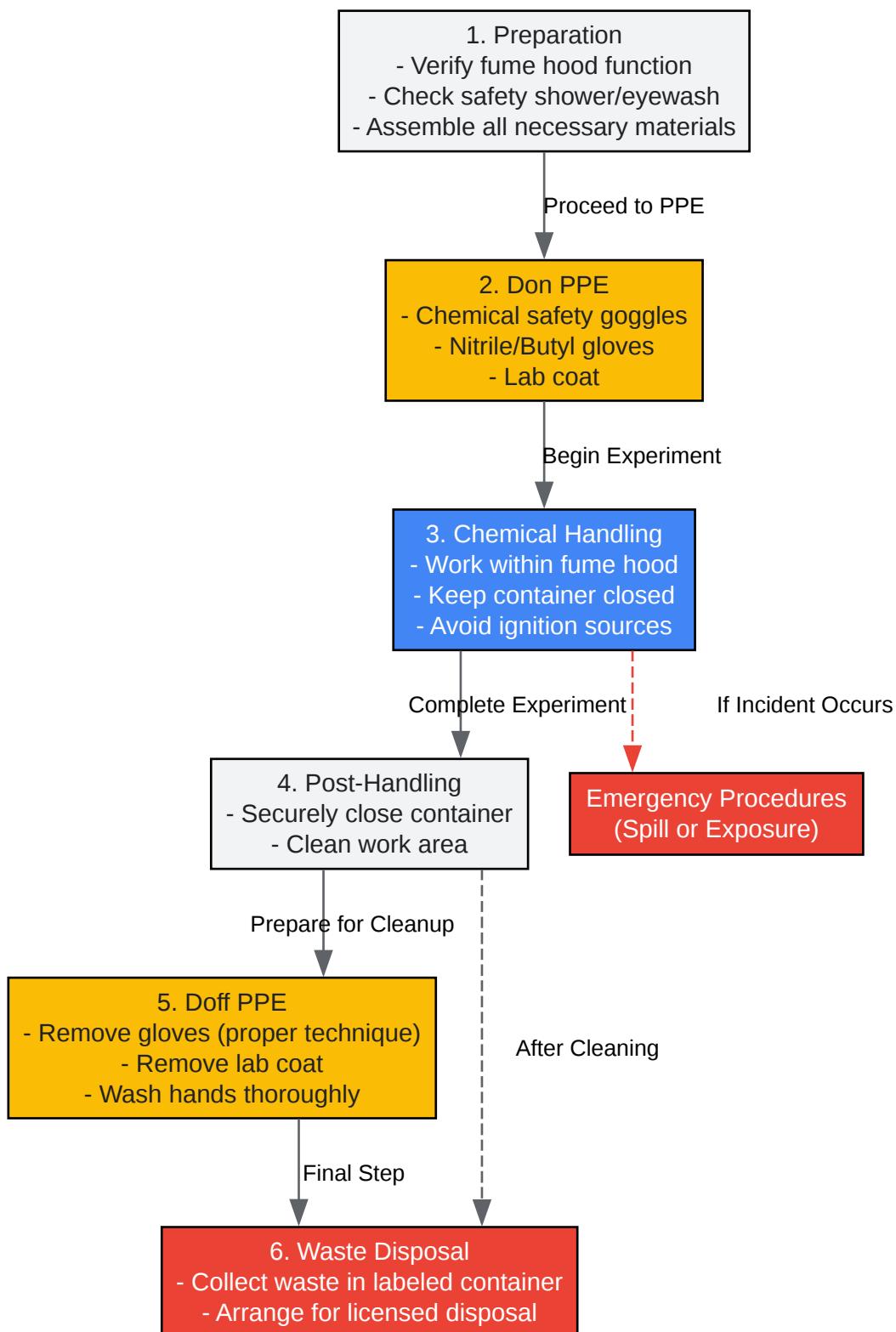
- Place the absorbent material into a suitable container for disposal.

3. Final Disposal:

- All chemical waste and contaminated materials must be disposed of through a licensed waste disposal company.[2][6]
- Disposal procedures must adhere to all local, state, and federal regulations.[6][12]
- Contaminated packaging should be triple-rinsed before recycling or disposal.[5]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **3-Ethylcyclohexanol** safely in a laboratory setting.

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Caption: Workflow for Safe Handling of **3-Ethylcyclohexanol**.

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